

Application Notes and Protocols for Intraperitoneal Injection of Adaptaquin in Mice

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Compound of Interest

Compound Name: Adaptaquin

Cat. No.: B1666602

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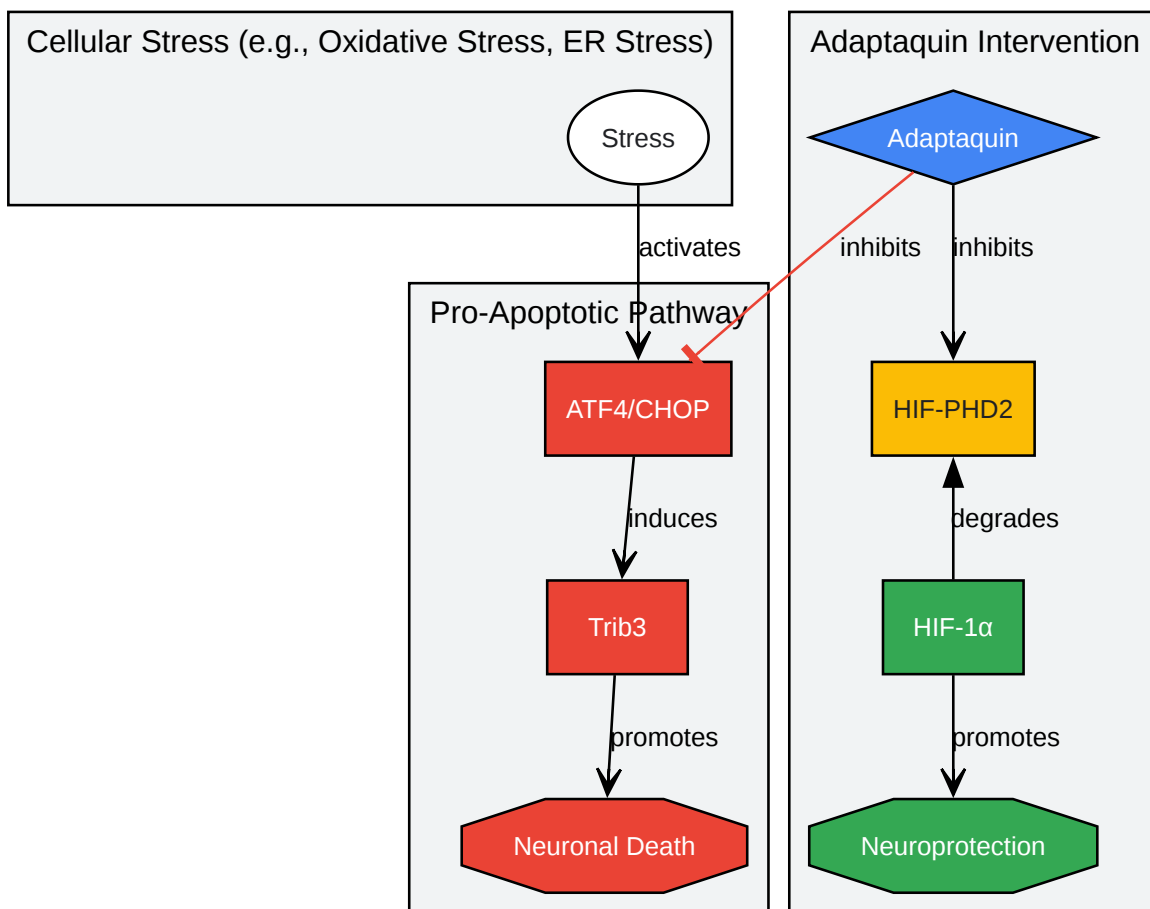
These application notes provide a detailed protocol for the intraperitoneal (IP) administration of **Adaptaquin** in mice, a critical procedure for in vivo studies investigating its therapeutic potential. **Adaptaquin** is a brain-penetrant inhibitor of hypoxia-inducible factor prolyl hydroxylase 2 (HIF-PHD2) with neuroprotective and anti-inflammatory properties[1][2]. It has been shown to inhibit lipid peroxidation, maintain mitochondrial function, and reduce neuronal death by blocking the ATF4/CHOP-dependent pro-death pathway[1][2][3].

Mechanism of Action

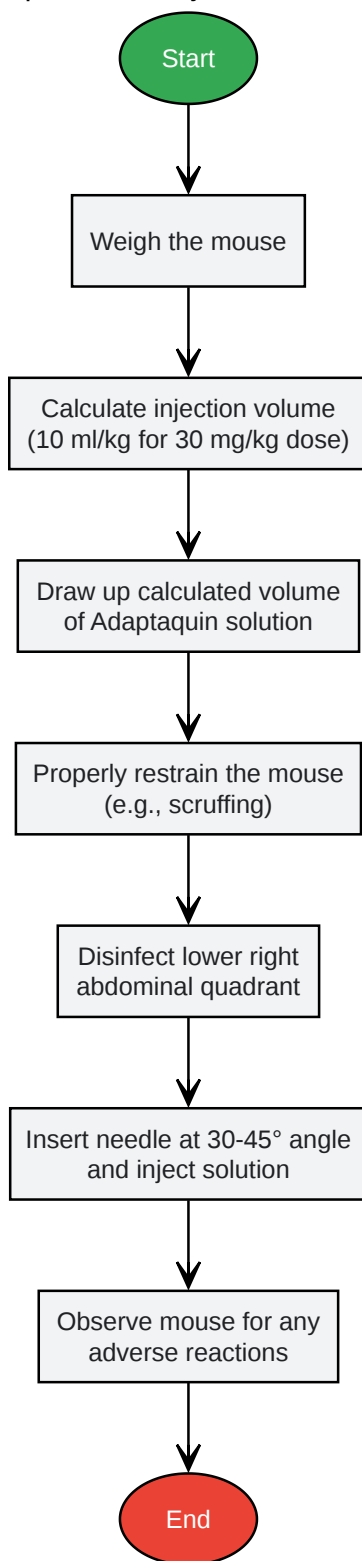
Adaptaquin's primary mechanism of action is the inhibition of HIF-prolyl hydroxylase-2 (PHD2) [1]. This enzyme is responsible for the degradation of Hypoxia-Inducible Factor-1 alpha (HIF-1 α), a key transcription factor in the cellular response to hypoxia. By inhibiting PHD2, **Adaptaquin** stabilizes HIF-1 α , leading to the transcription of genes involved in angiogenesis, erythropoiesis, and cell survival. Additionally, **Adaptaquin** has been shown to suppress the induction of the pro-death protein Trib3 by inhibiting the ATF4/CHOP transcription complex, a key pathway in endoplasmic reticulum stress-induced apoptosis[3][4].

Signaling Pathway of Adaptaquin in Neuroprotection

Adaptaquin's Neuroprotective Signaling Pathway



Intraperitoneal Injection Workflow

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References

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- 3. The drug adaptaquin blocks ATF4/CHOP-dependent pro-death Trib3 induction and protects in cellular and mouse models of Parkinson's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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